

A Technical Guide to 5-Benzoylpentanoic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 5-Benzoylpentanoic acid

Cat. No.: B160681

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Benzoylpentanoic acid, also known by its synonyms 5-benzoylvaleric acid and 6-oxo-6-phenylhexanoic acid, is an organic compound with a molecular structure that features both a keto group and a carboxylic acid functional group. This bifunctionality makes it a subject of interest in various chemical and biological research areas. Its synthesis is primarily achieved through Friedel-Crafts acylation, a fundamental reaction in organic chemistry. Emerging evidence suggests its potential as a bactericidal agent, likely acting through mechanisms common to other keto-acids and fatty acids, such as the disruption of bacterial cell membranes. This technical guide provides an in-depth overview of its nomenclature, physicochemical properties, detailed synthesis protocols, and a discussion of its potential biological activities, intended for professionals in chemical synthesis and drug development.

Nomenclature and Chemical Identity

The compound is known by several names in scientific literature and chemical catalogs. A comprehensive list of its synonyms and identifiers is provided below for clarity and cross-referencing.

Identifier Type	Value
Systematic IUPAC Name	6-Oxo-6-phenylhexanoic acid
Common Synonyms	5-Benzoylpentanoic acid, 5-Benzoylvaleric acid, delta-Benzoylvaleric acid, 6-Keto-6-phenylhexanoic acid
CAS Number	4144-62-1
Molecular Formula	C ₁₂ H ₁₄ O ₃
InChI Key	AIEMSTCGCMIJTI-UHFFFAOYSA-N
SMILES	<chem>C1=CC=C(C=C1)C(=O)CCCC(=O)O</chem>

Physicochemical Properties

The quantitative physical and chemical properties of **5-Benzoylpentanoic acid** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Citations
Molecular Weight	206.24 g/mol	[1]
Appearance	Solid	[2]
Melting Point	75-79 °C	[3]
Topological Polar Surface Area	54.4 Å ²	[1]
XLogP3	1.8	[1]

Synthesis of 5-Benzoylpentanoic Acid

The primary route for synthesizing **5-Benzoylpentanoic acid** is the Friedel-Crafts acylation of benzene using an appropriate acylating agent derived from adipic acid, such as adipic anhydride or adipoyl chloride, in the presence of a Lewis acid catalyst.

Experimental Protocol: Friedel-Crafts Acylation

This protocol describes a general method for the synthesis of 6-oxo-6-phenylhexanoic acid.

Materials:

- Benzene (Anhydrous)
- Adipoyl chloride (or Adipic anhydride)
- Aluminum chloride (AlCl_3 , anhydrous)
- Dichloromethane (DCM, anhydrous, as solvent)
- Hydrochloric acid (HCl), concentrated
- Ice
- Water (distilled)
- Sodium sulfate (Na_2SO_4 , anhydrous)
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, reflux condenser, dropping funnel, etc.)

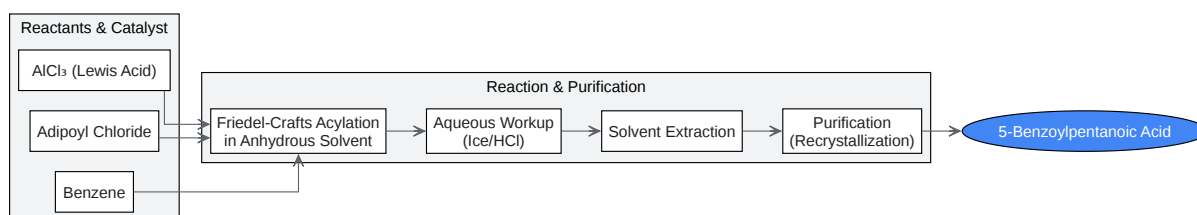
Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with anhydrous aluminum chloride (a stoichiometric amount is typically required as the product ketone complexes with the catalyst) and anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).^[4] The flask is cooled in an ice bath.
- **Formation of Acylium Ion:** A solution of adipoyl chloride in anhydrous DCM is added dropwise to the stirred suspension of AlCl_3 . The reaction mixture is stirred at 0-5 °C to facilitate the formation of the acylium ion electrophile.^{[5][6]}

- **Acylation Reaction:** Benzene is added to the reaction mixture, and the solution is allowed to warm to room temperature and then gently refluxed. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- **Workup and Quenching:** After the reaction is complete, the mixture is cooled to 0 °C and cautiously quenched by slowly pouring it over crushed ice, followed by the addition of concentrated HCl to decompose the aluminum chloride complex.^[4]
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted multiple times with DCM. The combined organic extracts are washed with water, then with a saturated brine solution.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude 6-oxo-6-phenylhexanoic acid can be further purified by recrystallization from an appropriate solvent system (e.g., water or a mixture of organic solvents).

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the Friedel-Crafts acylation synthesis of **5-Benzoylpentanoic acid**.



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*Synthesis workflow for **5-Benzoylpentanoic acid**.*

Potential Bactericidal Applications and Mechanism of Action

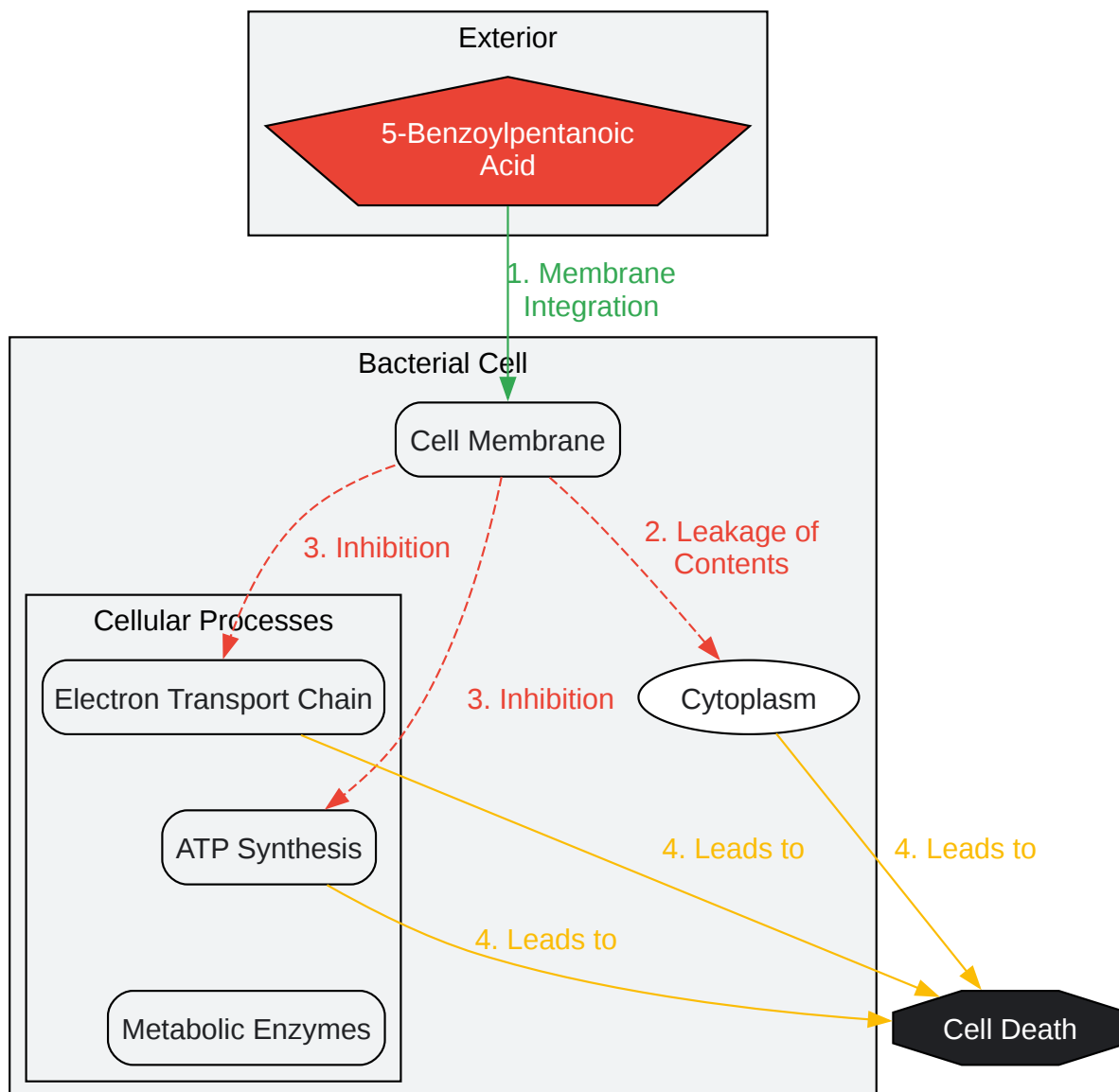
While specific research on the bactericidal mechanism of **5-Benzoylpentanoic acid** is limited, its structural features—a fatty acid-like chain and a ketone group—allow for informed hypotheses based on the known antimicrobial actions of related compounds. Fatty acids and other lipid-like molecules are known to possess antibacterial properties, primarily by targeting the bacterial cell membrane.^{[4][7]}

The proposed mechanism involves the insertion of the molecule's lipophilic portions into the bacterial cell membrane's lipid bilayer. This can lead to a cascade of disruptive events:

- **Membrane Depolarization:** The integrity of the membrane is compromised, leading to a loss of the membrane potential essential for cellular processes.^{[3][7]}
- **Increased Permeability:** The disruption creates pores or channels, causing the leakage of essential intracellular components such as ions, ATP, and low-molecular-weight proteins.^[8]
- **Inhibition of Cellular Processes:** The disruption of the membrane can inhibit critical functions like the electron transport chain and oxidative phosphorylation, effectively shutting down cellular energy production.^[4] Furthermore, ketone bodies have been shown to inhibit bacterial growth.^[2]

Diagram of Potential Bactericidal Mechanism

The diagram below illustrates the plausible multi-step mechanism by which **5-Benzoylpentanoic acid** may exert its bactericidal effects on a bacterial cell.



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